

# Personal protective equipment for handling Nikkomycin Z

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## Compound of Interest

Compound Name: Nikkomycin Z

Cat. No.: B1678879

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## Essential Safety and Handling Guide for Nikkomycin Z

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Nikkomycin Z**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

## Hazard Identification and Safety Precautions

There are conflicting reports regarding the GHS classification of **Nikkomycin Z**. While some safety data sheets (SDS) classify it as not a hazardous substance, other sources, such as PubChem, indicate it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335)[1][2]. Given this discrepancy, a conservative approach to safety is recommended. Assume the compound is hazardous and handle with appropriate care.

### Personal Protective Equipment (PPE):

Standard laboratory PPE is required at all times when handling **Nikkomycin Z**.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves.	Prevents skin contact.
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from dust particles.
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. A dust mask (N95 or equivalent) may be considered for handling larger quantities of powder.	Minimizes inhalation of the powder.

## Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is essential for maintaining the integrity of **Nikkomycin Z** and ensuring laboratory safety.

### Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by clearing unnecessary items and ensuring easy access to waste disposal containers.
- **Weighing:** If weighing the solid form, perform this task in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- **Dissolving:** When preparing solutions, add the solvent to the **Nikkomycin Z** powder slowly to avoid splashing. For cell-based experiments, it is commonly dissolved in DMSO to create a stock solution[3].
- **Post-Handling:** After handling, wipe down the work area with a suitable cleaning agent. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.

**Storage Conditions:** Proper storage is critical to maintain the stability of **Nikkomycin Z**.

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
4°C	Up to 2 years	
In Solvent	-80°C	Up to 6 months
-20°C	Up to 1 month	

Data sourced from MedChemExpress SDS.

## Disposal Plan

All waste materials contaminated with **Nikkomycin Z** must be disposed of as chemical waste in accordance with local, state, and federal regulations.

Waste Segregation and Disposal:

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **Nikkomycin Z** should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
- Empty Containers: The original product container should be disposed of as hazardous waste.

## Emergency Procedures

Spill Response: In the event of a spill, follow these steps:

- Evacuate: Alert others in the immediate area and evacuate if necessary.
- Contain: For a powder spill, gently cover with absorbent paper to prevent it from becoming airborne. For a liquid spill, contain it with absorbent material.
- Clean: Wearing appropriate PPE, clean the spill area. For a powder, dampen the absorbent paper before wiping. For a liquid, use an appropriate inert absorbent material[4][5].

Decontaminate the area with a suitable cleaning agent.

- **Dispose:** Collect all cleanup materials in a sealed bag and dispose of as hazardous chemical waste.

#### First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing. Rinse skin immediately with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
Inhalation	Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.

First aid procedures are based on standard chemical handling guidelines.

## Toxicological and Pharmacokinetic Data

**Nikkomycin Z** has been shown to have a low order of toxicity in preclinical and clinical studies[6][7][8].

#### Toxicity Data Summary:

Study Type	Organism	Dose	Observation	Reference
Preclinical	Mice	1,000 mg/kg/day	No apparent ill effects.	[7]
Preclinical	Rats and Dogs	Not specified	Well-tolerated with no consistent organ toxicities.	[9]
Phase 1 Clinical Trial	Humans	Single oral doses from 250 to 2,000 mg	Well-tolerated with no serious or dose-related adverse events.	[9]
Phase 1 Clinical Trial	Humans	Multiple doses up to 750 mg three times a day for 14 days	No dose-limiting or serious adverse events observed.	[10][11]

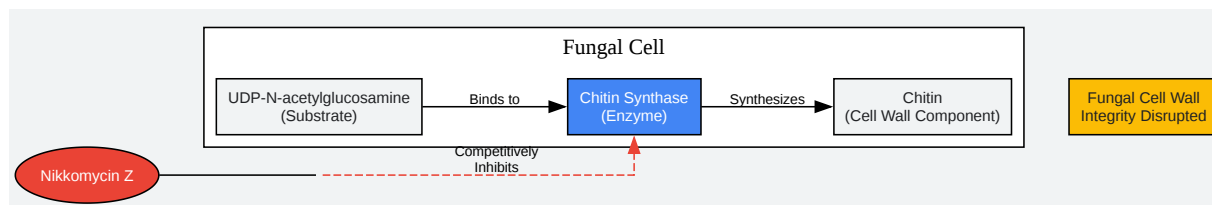
#### Pharmacokinetic Data Summary (Human Single Oral Dose):

Parameter	Value
Time to Maximum Concentration (Tmax)	2 - 4 hours
Terminal Half-life (t1/2)	2.1 - 2.5 hours

Data sourced from a human phase 1 clinical trial.[9]

## Experimental Protocols and Visualizations

Mechanism of Action: **Nikkomycin Z** is a competitive inhibitor of chitin synthase, an enzyme essential for the synthesis of chitin, a key structural component of the fungal cell wall. This inhibition leads to disruption of fungal cell wall integrity and ultimately, fungal cell death[3][12][13]. Since chitin synthase is not present in mammals, **Nikkomycin Z** exhibits selective toxicity towards fungi[8][9].



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## References

1. Nikkomycin Z | C<sub>20</sub>H<sub>25</sub>N<sub>5</sub>O<sub>10</sub> | CID 456557 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. file.medchemexpress.com [file.medchemexpress.com]
3. Nikkomycin Z | Antifungal | Antibiotic | TargetMol [targetmol.com]
4. jk-sci.com [jk-sci.com]
5. s2.ehs.gatech.edu [s2.ehs.gatech.edu]
6. Nikkomycin Z—Ready to Meet the Promise? - PMC [pmc.ncbi.nlm.nih.gov]
7. journals.asm.org [journals.asm.org]
8. researchgate.net [researchgate.net]
9. Pharmacokinetics of Nikkomycin Z after Single Rising Oral Doses - PMC [pmc.ncbi.nlm.nih.gov]
10. researchgate.net [researchgate.net]
11. Pharmacokinetics of nikkomycin Z following multiple doses in healthy subjects - PMC [pmc.ncbi.nlm.nih.gov]
12. Mechanism of action of Nikkomycin Z\_Chemicalbook [chemicalbook.com]
13. medchemexpress.com [medchemexpress.com]

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